

Quantifying HIV-1 Capsid Disassembly Kinetics: Application Notes and Protocols

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Compound of Interest

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Introduction

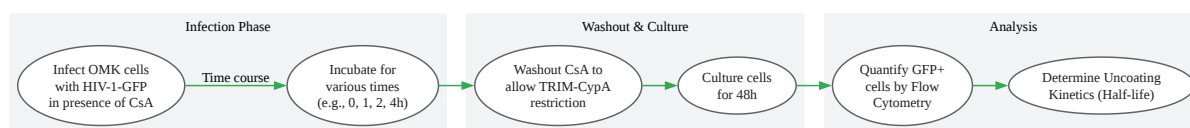
The disassembly of the HIV-1 capsid, a process known as uncoating, is a critical and finely regulated step in the viral replication cycle. Following fusion of the viral and cellular membranes, the conical capsid core, composed of the p24 capsid protein (CA), is released into the cytoplasm. For reverse transcription to proceed efficiently and for the subsequent pre-integration complex to reach the nucleus, the capsid must disassemble at the appropriate time and location. The kinetics of this disassembly are crucial; premature or delayed uncoating can lead to abortive infection. Therefore, the quantitative analysis of HIV-1 capsid disassembly is of paramount importance for understanding viral pathogenesis and for the development of novel antiretroviral therapies targeting the viral capsid.

This document provides detailed application notes and protocols for three key experimental approaches used to quantify HIV-1 capsid disassembly kinetics: the Cyclophilin A (CypA) Washout Assay, the in situ Uncoating Assay using fluorescence microscopy, and the in vitro Cell-Free Uncoating Assay.

I. Cyclophilin A (CypA) Washout Assay

This cell-based functional assay indirectly measures the kinetics of capsid uncoating by exploiting the activity of the host restriction factor TRIM-CypA.[1][2][3] TRIM-CypA recognizes and restricts HIV-1 by binding to the intact capsid lattice.[2] The drug Cyclosporin A (CsA) competitively inhibits this interaction, thus protecting the virus from restriction. By washing out CsA at different time points post-infection, TRIM-CypA is allowed to act on any remaining intact capsids. The rate at which the virus becomes resistant to TRIM-CypA restriction reflects the rate of capsid disassembly.[3][4]

Experimental Workflow



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Fig 1. Workflow of the Cyclophilin A (CypA) Washout Assay.

Protocol

Cell Line: Owl Monkey Kidney (OMK) cells, which endogenously express TRIM-CypA.[2][3]

Virus: VSV-G pseudotyped HIV-1 expressing a reporter gene such as Green Fluorescent Protein (GFP).

Reagents:

- OMK cells
- HIV-1-GFP virus stock
- Complete DMEM medium

- Cyclosporin A (CsA) stock solution (e.g., 10 mM in DMSO)
- Phosphate Buffered Saline (PBS)
- Trypsin-EDTA
- Flow cytometry buffer (e.g., PBS with 2% FBS)
- Paraformaldehyde (for fixation)

Procedure:

- Cell Seeding: Seed OMK cells in a 24-well plate at a density that will result in 50-70% confluency on the day of infection.
- Infection:
 - On the day of infection, prepare viral dilutions in complete DMEM containing 2 μ M CsA.
 - Aspirate the culture medium from the OMK cells and infect with the virus dilutions.
 - Incubate the cells at 37°C.
- CsA Washout Time Course:
 - At various time points post-infection (e.g., 0, 0.5, 1, 2, 4, 6 hours), aspirate the virus- and CsA-containing medium.
 - Wash the cells three times with warm PBS to completely remove the CsA.
 - Add fresh complete DMEM medium without CsA.
- Culture: Incubate the cells for 48 hours at 37°C to allow for reporter gene expression.
- Flow Cytometry:
 - Harvest the cells by trypsinization.
 - Fix the cells with 2% paraformaldehyde.

- Resuspend the cells in flow cytometry buffer.
- Analyze the percentage of GFP-positive cells using a flow cytometer.
- Data Analysis:
 - Normalize the percentage of infected cells at each time point to a control sample where CsA was not washed out (representing 100% infection).
 - Plot the percentage of infection as a function of the time of CsA washout.
 - The time at which 50% of the maximal infection is achieved represents the half-life ($t_{1/2}$) of uncoating.[5]

Quantitative Data

Condition	Uncoating Half-life ($t_{1/2}$)	Reference
Wild-type HIV-1	~40 minutes - 1 hour	[5]
+ Nevirapine (2h treatment)	~2 hours	[5]
E45A CA mutant (hyperstable)	Delayed uncoating	[6]
N74D CA mutant	Delayed uncoating	[6]

II. In situ Uncoating Assay (Fluorescence Microscopy)

This imaging-based assay directly visualizes the dissociation of the p24 capsid protein from individual viral complexes within the cytoplasm of infected cells.[7] This method provides spatio-temporal information about the uncoating process. The assay typically involves labeling the viral core with one fluorescent marker (e.g., IN-GFP) and immunostaining for the p24 capsid protein with an antibody conjugated to a different fluorophore. The loss of the p24 signal from the core-associated marker indicates uncoating.

Experimental Workflow



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Fig 2. Workflow of the *in situ* Uncoating Assay.

Protocol

Cell Line: HeLa or TZM-bl cells.

Virus: HIV-1 co-labeled with a core marker (e.g., IN-sfGFP) and a capsid marker (e.g., CypA-DsRed) or virus with a core marker to be stained for p24.^[7]

Reagents:

- HeLa cells
- Dual-labeled HIV-1 virus stock
- Complete DMEM medium
- Poly-L-lysine coated coverslips
- Paraformaldehyde (PFA), 4% in PBS
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Blocking buffer (e.g., 5% BSA in PBS)
- Primary antibody: Mouse anti-p24 monoclonal antibody
- Secondary antibody: Alexa Fluor-conjugated goat anti-mouse IgG

- DAPI (for nuclear staining)
- Mounting medium

Procedure:

- Cell Seeding: Seed HeLa cells on poly-L-lysine coated coverslips in a 24-well plate.
- Infection:
 - Synchronize infection by spinoculating the virus onto the cells at 4°C for 30 minutes.
 - Shift the temperature to 37°C to initiate fusion and entry.
- Fixation and Permeabilization:
 - At desired time points post-infection (e.g., 1, 2, 4 hours), wash the cells with PBS.
 - Fix the cells with 4% PFA for 15 minutes at room temperature.
 - Permeabilize the cells with 0.1% Triton X-100 for 10 minutes.
- Immunostaining:
 - Block non-specific antibody binding with 5% BSA for 1 hour.
 - Incubate with the primary anti-p24 antibody (diluted in blocking buffer) for 1 hour at room temperature.
 - Wash three times with PBS.
 - Incubate with the fluorescently labeled secondary antibody and DAPI for 1 hour at room temperature, protected from light.
 - Wash three times with PBS.
- Imaging:
 - Mount the coverslips onto glass slides using mounting medium.

- Acquire z-stack images using a confocal microscope.
- Image Analysis:
 - Identify viral particles based on the core marker (e.g., IN-GFP).
 - Quantify the percentage of these particles that co-localize with the p24 signal at each time point.
 - A decrease in the percentage of co-localization over time indicates capsid uncoating.

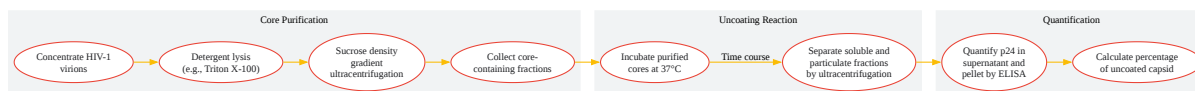
Quantitative Data

Time Post-Infection	Coated Viral Particles (%)	Reference
1 hour	~60-70%	[7]
4 hours	~20-30%	[7]
4 hours (+ Nevirapine)	~50-60%	[5]

III. in vitro Cell-Free Uncoating Assay

This biochemical assay measures the intrinsic stability of purified HIV-1 cores in a controlled, cell-free environment.[\[1\]](#)[\[8\]](#) Cores are purified from mature virions and incubated at 37°C. At various time points, the reaction is stopped, and soluble p24 is separated from particulate (core-associated) p24 by ultracentrifugation. The amount of p24 in each fraction is then quantified, typically by p24 ELISA. This assay is particularly useful for studying the effects of specific mutations in the capsid protein or the influence of purified cellular factors and small molecules on capsid stability.

Experimental Workflow



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Fig 3. Workflow of the *in vitro* Cell-Free Uncoating Assay.

Protocol

Materials:

- Concentrated HIV-1 virus stock
- 1% Triton X-100 solution
- Sucrose solutions (for gradient)
- STE buffer (10 mM Tris-HCl pH 7.4, 100 mM NaCl, 1 mM EDTA)
- Ultracentrifuge and appropriate rotors (e.g., SW41)
- p24 ELISA kit

Procedure:

- Core Purification:
 - Concentrate high-titer virus stock by ultracentrifugation.
 - Carefully layer the concentrated virus on top of a layer of 1% Triton X-100, which in turn is layered over a sucrose density gradient (e.g., 30-70%).
 - Perform ultracentrifugation (e.g., 100,000 x g for 4 hours at 4°C).

- Fractionate the gradient and identify the core-containing fractions by measuring the p24 concentration of each fraction. Cores typically have a density of 1.24-1.27 g/ml.[1]
- Pool the core-containing fractions and store at -80°C.
- Uncoating Reaction:
 - Thaw the purified cores on ice.
 - Dilute the cores in cold STE buffer.
 - Incubate the diluted cores at 37°C for various time points (e.g., 0, 15, 30, 60, 120 minutes). The 0-minute sample is kept on ice.
- Separation of Soluble and Particulate Fractions:
 - At the end of each incubation period, stop the reaction by placing the tubes on ice.
 - Separate the soluble (uncoated) p24 from the particulate (core-associated) p24 by ultracentrifugation (e.g., 100,000 x g for 30 minutes at 4°C).
 - Carefully collect the supernatant (soluble fraction).
 - Resuspend the pellet (particulate fraction) in lysis buffer.
- p24 Quantification:
 - Quantify the amount of p24 in both the supernatant and pellet fractions using a p24 ELISA kit.[1][9][10]
- Data Analysis:
 - Calculate the percentage of uncoating at each time point as: $(\text{p24 in supernatant}) / (\text{p24 in supernatant} + \text{p24 in pellet}) * 100$.
 - Plot the percentage of uncoating versus time to determine the kinetics of capsid disassembly. The half-life is the time at which 50% of the capsid has disassembled.

Quantitative Data

Condition	Uncoating Half-life ($t_{1/2}$)	Reference
Wild-type HIV-1 cores (in vitro)	~10-30 minutes	[11]
+ PF-74 (capsid destabilizer)	Accelerated uncoating	[8][12]
E45A CA mutant (hyperstable)	Significantly increased half-life	[8]
Q219A CA mutant (unstable)	Decreased half-life	[8]
+ Cytosolic extracts	Stabilized cores	[13]

Conclusion

The quantitative analysis of HIV-1 capsid disassembly is a dynamic field of research, with each of the described methods offering unique advantages. The CypA washout assay provides a functional readout of uncoating in the context of infection. In situ microscopy assays offer valuable spatio-temporal information on the fate of individual viral capsids within the cell. The cell-free in vitro assay allows for a detailed biochemical characterization of capsid stability under defined conditions. The choice of assay depends on the specific research question being addressed. A combination of these approaches often provides the most comprehensive understanding of the complex process of HIV-1 uncoating, paving the way for the development of novel capsid-targeting antiviral strategies.

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